

Essential Guide to the Safe Disposal of TMX-4116

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Compound of Interest

Compound Name: TMX-4116

Cat. No.: B10830143

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **TMX-4116**, a potent casein kinase 1 α (CK1 α) degrader. Adherence to these guidelines is crucial due to the compound's potential hazards.

Safety and Handling Precautions

TMX-4116 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, stringent safety measures must be observed during its handling and disposal.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.

Handling:

- Avoid creating dust or aerosols.
- Work in a well-ventilated area, preferably in a chemical fume hood.

- Do not eat, drink, or smoke in areas where **TMX-4116** is handled.
- Wash hands thoroughly after handling.

TMX-4116 Properties and Hazards

A summary of the key chemical and hazard information for **TMX-4116** is provided below.

Property	Value	Reference
Molecular Formula	C17H19N5O4S	[2]
Molecular Weight	389.43 g/mol	[2]
Appearance	Solid	[2]
Oral Toxicity	Acute toxicity, Oral (Category 4)	[1]
Aquatic Toxicity	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[1]
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]

Step-by-Step Disposal Protocol

The primary directive for the disposal of **TMX-4116** is to avoid environmental release and to ensure that all waste is managed by a licensed and approved waste disposal facility[\[1\]](#).

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or contaminated solid **TMX-4116** in a clearly labeled, sealed container.
 - Also, collect any materials used for cleaning up spills (e.g., absorbent pads, contaminated PPE) in the same container.

- The container should be labeled as "Hazardous Chemical Waste" and include the name "**TMX-4116**."
- Liquid Waste:
 - Solutions containing **TMX-4116** should be collected in a separate, leak-proof, and clearly labeled container.
 - The container should be labeled as "Hazardous Liquid Waste" and specify the contents, including **TMX-4116** and the solvent(s) used.
 - Do not mix with other incompatible waste streams. **TMX-4116** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents[1].

2. Spill Management:

- In the event of a spill, evacuate the area if necessary.
- Wear appropriate PPE.
- For solid spills, carefully sweep or scoop the material to avoid creating dust and place it in the designated hazardous waste container.
- For liquid spills, use an inert absorbent material to contain and collect the spill. Place the absorbent material into the hazardous waste container.
- Clean the spill area thoroughly with a suitable solvent and collect the cleaning materials as hazardous waste.
- Report all spills to the laboratory safety officer.

3. Storage of Waste:

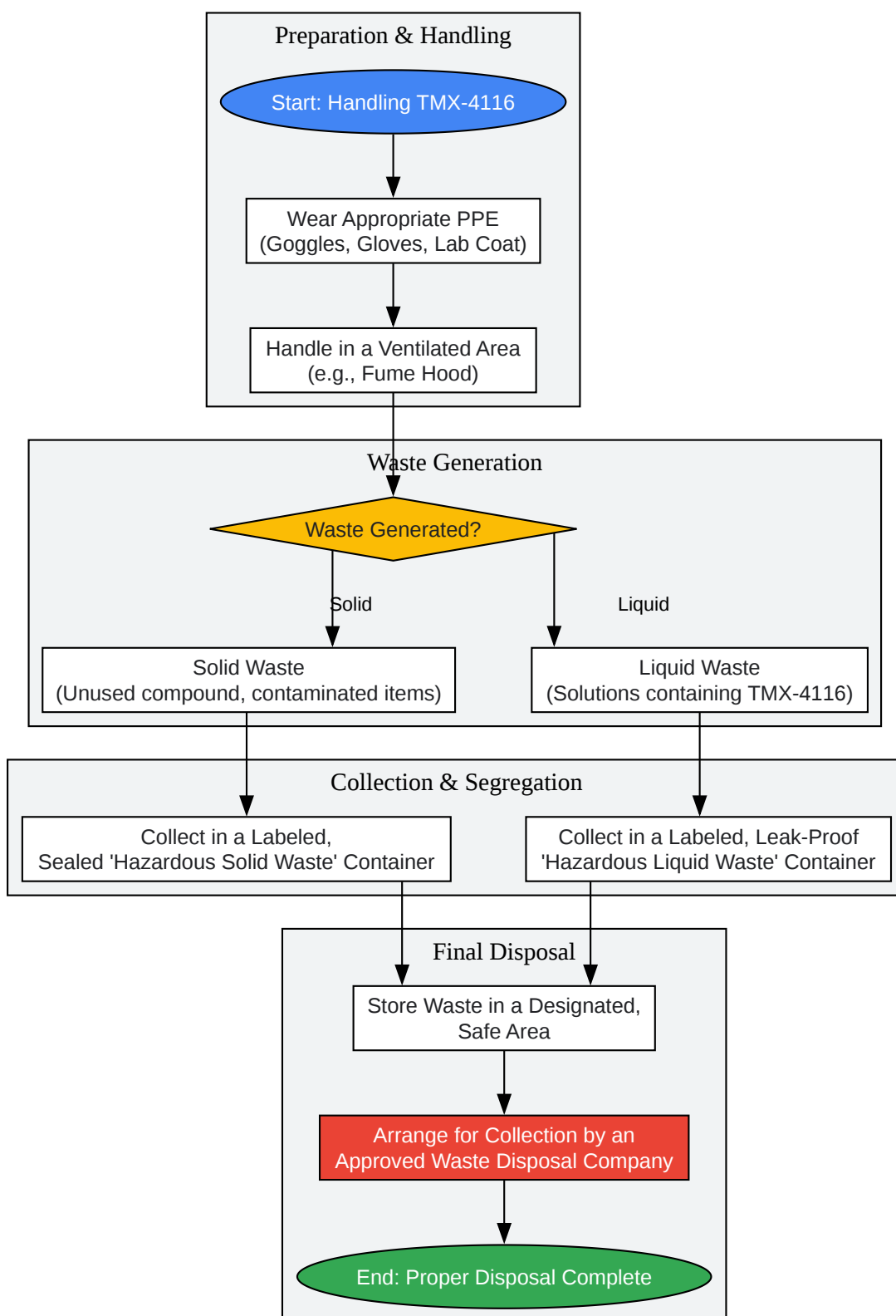
- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Ensure containers are tightly sealed to prevent leaks or spills.

4. Final Disposal:

- Arrange for the collection of the hazardous waste by a licensed environmental disposal company.
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) for **TMX-4116**.
- Do not attempt to dispose of **TMX-4116** down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **TMX-4116**.



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Caption: Workflow for the safe disposal of **TMX-4116**.

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References

- 1. TMX-4116|2766385-56-0|MSDS [dcchemicals.com]
- 2. TMX-4116 | CK1 α PROTAC | Probechem Biochemicals [probechem.com]
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